

# TPU-0037A CAS number and molecular formula

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## Compound of Interest

Compound Name: TPU-0037A

Cat. No.: B10789042

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## Technical Guide: TPU-0037A

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the antibiotic compound **TPU-0037A**, including its chemical properties, biological activity, and methods for its isolation and evaluation.

## Compound Identification

**TPU-0037A** is a polyketide antibiotic and a congener of lydicamycin.[1][2] It is produced by the marine-derived actinomycete, *Streptomyces platensis* TP-A0598, which was originally isolated from a seawater sample in Toyama Bay, Japan.

Identifier	Value
CAS Number	485815-59-6
Molecular Formula	C <sub>46</sub> H <sub>72</sub> N <sub>4</sub> O <sub>10</sub>
Molecular Weight	841.08 g/mol
Synonyms	Antibiotic TPU-0037-A, 30-Demethyllydicamycin

## Biological Activity

**TPU-0037A** exhibits potent antibacterial activity, primarily against Gram-positive bacteria, including clinically significant methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[1][2]</sup> It is largely inactive against Gram-negative bacteria.<sup>[1][2]</sup>

## Minimum Inhibitory Concentration (MIC) Data

The following table summarizes the reported MIC values for **TPU-0037A** against various bacterial strains.

Bacterial Strain	MIC (µg/mL)
<i>Staphylococcus aureus</i> (MRSA)	1.56 - 12.5
<i>Bacillus subtilis</i>	1.56 - 12.5
<i>Micrococcus luteus</i>	1.56 - 12.5
<i>Escherichia coli</i>	>50
<i>Proteus mirabilis</i>	>50
<i>Proteus vulgaris</i>	>50
<i>Pseudomonas aeruginosa</i>	>50

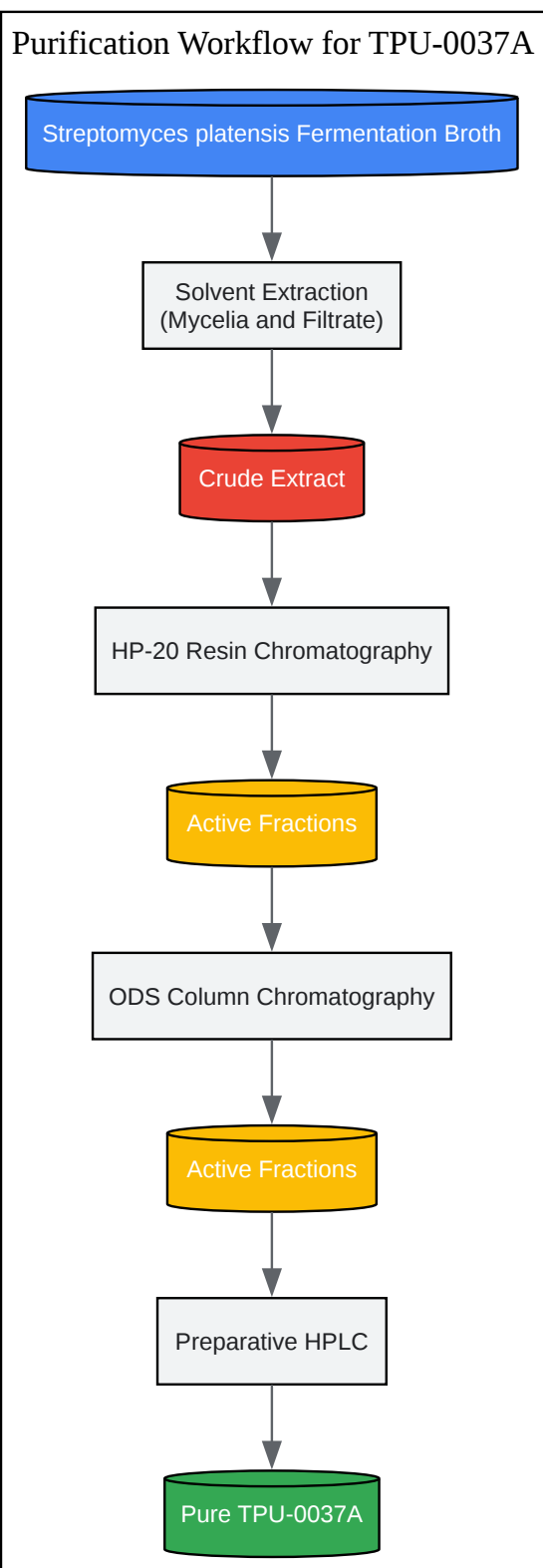
Data sourced from MedchemExpress and Cayman Chemical product descriptions.<sup>[1][2][3]</sup>

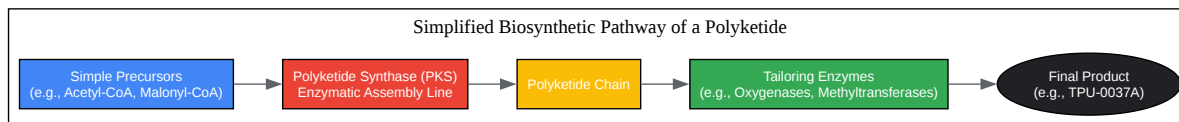
## Mechanism of Action

The precise mechanism of action for **TPU-0037A** has not been fully elucidated in the available literature. However, as a polyketide antibiotic and a congener of lydicamycin, its mode of action is likely similar to other complex polyketides that are active against Gram-positive bacteria. These compounds often target essential cellular processes such as cell wall biosynthesis, protein synthesis, or DNA replication.<sup>[4][5]</sup> Some polyketide antibiotics are known to disrupt the bacterial cell membrane, leading to cell lysis. Further research is required to determine the specific molecular target and signaling pathways affected by **TPU-0037A**.

A proposed logical workflow for investigating the mechanism of action of **TPU-0037A** is outlined below.







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